

# Proper Disposal Procedures for STING Agonist-20

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## Compound of Interest

Compound Name: *STING agonist-20*

Cat. No.: *B10857912*

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This document provides essential safety and logistical information for the proper disposal of **STING agonist-20**, a potent STING agonist used in research. Adherence to these procedural guidelines is critical for maintaining laboratory safety and regulatory compliance.

## Hazard Assessment

According to its Safety Data Sheet (SDS), **STING agonist-20** is not classified as a hazardous substance or mixture. This assessment forms the basis of the disposal procedures outlined below. However, it is crucial to consider the potential hazards of any solvents or reagents mixed with **STING agonist-20** during experimental use.

## Quantitative Data Summary

The following table summarizes key quantitative and identifying information for **STING agonist-20**.

Property	Value
Molecular Formula	C <sub>36</sub> H <sub>39</sub> N <sub>11</sub> O <sub>8</sub>
Molecular Weight	753.76 g/mol
CAS Number	2591300-72-8

## Disposal of Unused Solid STING Agonist-20

For the disposal of expired or unwanted solid (powder) **STING agonist-20**:

- Consult Local Regulations: Before proceeding, always consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on non-hazardous chemical waste disposal.<sup>[1][2][3]</sup>
- Segregation: Ensure that the solid **STING agonist-20** is not mixed with any hazardous waste.<sup>[4]</sup> Combining non-hazardous with hazardous waste requires the entire mixture to be treated as hazardous, increasing disposal costs and complexity.<sup>[4]</sup>
- Packaging:
  - Ensure the original container is securely sealed.
  - If the original container is compromised, transfer the solid waste to a new, clean, and compatible container with a secure lid.
  - Label the container clearly as "Non-Hazardous Waste: **STING agonist-20**". Include the chemical name and CAS number.
- Disposal Route:
  - For disposal as regular laboratory trash, confirm with your EHS that this is permissible for non-hazardous chemical solids. Some institutions may still require it to be disposed of through a chemical waste program to avoid any potential issues with custodial staff.
  - If required, arrange for pickup through your institution's chemical waste management program.

## Disposal of STING Agonist-20 Solutions

The disposal of **STING agonist-20** solutions depends on the solvent used. A common solvent for STING agonists is Dimethyl Sulfoxide (DMSO).

Disposal of **STING Agonist-20** in DMSO Solutions:

DMSO is a combustible liquid and can penetrate the skin, potentially carrying dissolved substances with it. Therefore, solutions containing DMSO should be treated as organic solvent

waste.

- Waste Collection:
  - Dispense the **STING agonist-20** in DMSO solution into a designated, compatible, and properly labeled hazardous waste container for organic solvents. Plastic is often preferred for waste storage when compatible.
  - The waste container must be labeled "Hazardous Waste" and should list all chemical constituents, including "**STING agonist-20**" and "Dimethyl Sulfoxide," with their approximate percentages.
- Storage:
  - Store the waste container in a designated satellite accumulation area.
  - Keep the container securely capped at all times, except when adding waste.
  - Store away from heat and sources of ignition.
- Disposal:
  - Arrange for disposal through your institution's hazardous waste management program. The recommended disposal method for DMSO is incineration in a chemical incinerator equipped with an afterburner and scrubber.
  - Do not dispose of DMSO solutions down the drain or in regular trash.

Disposal of Aqueous Solutions (without hazardous solvents):

For solutions of **STING agonist-20** in non-hazardous aqueous buffers (e.g., saline, PBS):

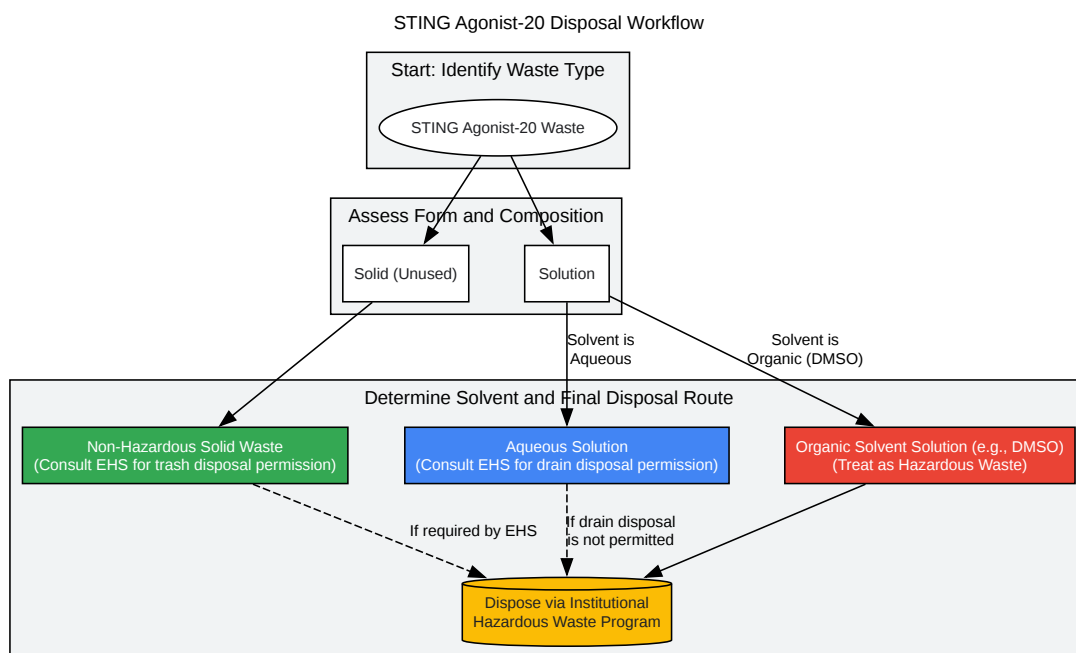
- Verify Non-Hazardous Nature: Ensure no other hazardous materials were added to the solution.
- Institutional Policy: Check with your EHS department. Some institutions may permit the disposal of small quantities of non-hazardous, water-soluble chemicals down the sanitary

sewer with copious amounts of water. However, many institutions prohibit the drain disposal of any laboratory chemicals to prevent environmental contamination.

- Alternative Disposal: If drain disposal is not permitted, collect the aqueous waste in a labeled container and arrange for pickup through your institution's chemical waste program.

## Experimental Workflow & Disposal Decision Diagram

The following diagram illustrates the decision-making process for the proper disposal of **STING agonist-20** waste.



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Caption: Disposal decision workflow for **STING** agonist-20.

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## References

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